

# "Sodium 4-isopropylbenzenesulfonate" molecular structure and formula

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## Compound of Interest

Compound Name: Sodium 4-isopropylbenzenesulfonate

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## Technical Guide: Sodium 4-isopropylbenzenesulfonate

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of the molecular structure, chemical formula, and synthesis of **Sodium 4-isopropylbenzenesulfonate**, an organic compound widely utilized as a hydrotrope and surfactant.

## Molecular Structure and Formula

**Sodium 4-isopropylbenzenesulfonate** is an aromatic organic compound. Its structure is characterized by a central benzene ring. To this ring, an isopropyl group ( $-\text{CH}(\text{CH}_3)_2$ ) and a sulfonate group ( $-\text{SO}_3^-$ ) are attached at the para (4-) position, meaning they are directly opposite each other on the ring. The compound is an ionic salt, consisting of a negatively charged 4-isopropylbenzenesulfonate anion and a positively charged sodium cation ( $\text{Na}^+$ ).

The definitive molecular formula for **Sodium 4-isopropylbenzenesulfonate** is  $\text{C}_9\text{H}_{11}\text{NaO}_3\text{S}$ <sup>[1]</sup><sup>[2]</sup><sup>[3]</sup><sup>[4]</sup>.

## Chemical and Physical Data

The key quantitative data for **Sodium 4-isopropylbenzenesulfonate** are summarized in the table below for easy reference and comparison.

Parameter	Value	Source(s)
Molecular Formula	C <sub>9</sub> H <sub>11</sub> NaO <sub>3</sub> S	[1][2][3][4]
Molecular Weight	~222.24 g/mol	[1][2][3]
CAS Number	15763-76-5	[1][2][3][4]
IUPAC Name	sodium;4-propan-2-ylbenzenesulfonate	[2][3]
Canonical SMILES	<chem>CC(C)C1=CC=C(C=C1)S(=O)(=O)[O-].[Na+]</chem>	[1][2]
InChI	InChI=1S/C9H12O3S.Na/c1-7(2)8-3-5-9(6-4-8)13(10,11,12);/h3-7H,1-2H3,(H,10,11,12);/q;+1/p-1	[2][3]

## Synthesis Experimental Protocol

The industrial synthesis of **Sodium 4-isopropylbenzenesulfonate** is primarily achieved through the sulfonation of cumene (isopropylbenzene), followed by neutralization.[5][6] The following protocol is based on established industrial methods.[7][8]

Objective: To synthesize **Sodium 4-isopropylbenzenesulfonate** solution from cumene and concentrated sulfuric acid.

Materials:

- Cumene (Isopropylbenzene)
- Concentrated (98%) Sulfuric Acid
- 20% Sodium Hydroxide (NaOH) solution
- 30% Hydrogen Peroxide (H<sub>2</sub>O<sub>2</sub>) solution

## Methodology:

- Sulfonation Reaction:
  - Under rapid stirring, slowly add 98% concentrated sulfuric acid to a molar excess of cumene in a suitable reactor. A typical molar ratio is 1:1.6 to 1:2.0 (Sulfuric Acid:Cumene).  
[7]
  - Heat the mixture to a reaction temperature of 100-110°C.[7]
  - Employ a reflux condenser with a water separator (e.g., Dean-Stark apparatus) to facilitate an azeotropic reflux. This continuously removes the water generated during the reaction, driving the sulfonation to completion.[7][9]
  - Maintain the reaction for 5-6 hours, or until the volume of collected water indicates ~95% completion of the theoretical yield.[7]
- Removal of Excess Reactant:
  - After the reaction period, cool the mixture.
  - Separate the unreacted excess cumene from the product (4-isopropylbenzenesulfonic acid) via vacuum distillation.[7] The collected cumene can be recycled for future syntheses.
- Neutralization:
  - Transfer the crude 4-isopropylbenzenesulfonic acid to a neutralization vessel.
  - Under rapid stirring, add a 20% sodium hydroxide solution to the acid.[7][8]
  - Monitor the pH and continue adding the NaOH solution until the reaction product is fully neutralized. The target is a final product concentration of approximately 40% **Sodium 4-isopropylbenzenesulfonate**. [7][8]
- Product Decolorization (Bleaching):
  - Control the temperature of the neutralized solution at 45°C.[7][8]

- Under constant stirring, add a 30% hydrogen peroxide solution (approximately 3% by weight relative to the product solution).[7]
- Continue stirring at 45°C for 2 hours to bleach the solution, resulting in a clear, high-quality **Sodium 4-isopropylbenzenesulfonate** solution.[7][8]

## Visualized Synthesis Workflow

The logical flow of the synthesis protocol, from reactants to the final product, is illustrated below.

Caption: Synthesis workflow for **Sodium 4-isopropylbenzenesulfonate**.

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